Taxoid Analytical Support Hub: Taxinine B Identity & Purity Guide

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Compound of Interest

Compound Name:	*Taxinine B*
CAS No.:	*18457-44-8*
Cat. No.:	*B1180319*

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Welcome to the Technical Support Center. This guide is designed for analytical chemists and researchers requiring definitive confirmation of **Taxinine B** (

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), a specific taxoid derivative often isolated from Taxus cuspidata (Japanese Yew).[1][2]

> ⚠️ *CRITICAL DISAMBIGUATION WARNING: Before proceeding, verify your target molecule.*
>
> - ***Taxinine B*** *(Target of this guide): A non-nitrogenous cinnamoyl taxoid (*
>
> , MW ~664.7). [1][2][3][4] * Taxine B (Common confusion): A pseudoalkaloid containing nitrogen (
>
> , MW ~583.7), the primary toxic component of yew.
>
> *[1][2][4] If your sample contains nitrogen or has a basic pH profile, you are likely working with Taxine B, not* ***Taxinine B****.[1][2][4]*

Module 1: Quick Start – Identity Verification (Is this Taxinine B?)

This module establishes the structural fingerprint of your sample. You cannot rely on retention time alone due to the high structural similarity of taxoids (e.g., Taxinine A, Taxinine E).[1][2]

Step 1: Mass Spectrometry (MS) Screening

Objective: Confirm molecular weight and elemental composition.

- Technique: ESI-TOF-MS (Electrospray Ionization Time-of-Flight) or LC-MS/MS.[1][2][4]
- Mode: Positive Ion Mode (

).
- Target Data:

Parameter	Expected Value	Notes
Molecular Formula		
Exact Mass (Monoisotopic)	664.2884 Da	
Adduct Ions		Sodium adducts are common in taxoids.[1][2][4]
Key Fragments	Loss of AcOH (60 Da)	Taxoids readily lose acetic acid side chains.[1]

Step 2: Nuclear Magnetic Resonance (NMR) Fingerprinting

Objective: Confirm the specific stereochemistry and functional groups (specifically the cinnamoyl ester). Solvent:

(Chloroform-d) is the standard.[1][2][4]

may cause shift variations.

Diagnostic Signals (400/600 MHz in

):

- The Cinnamoyl "Signature": Unlike many taxanes (like Baccatin III), **Taxinine B** possesses a cinnamoyl group at C-5.[1][2][3] Look for trans-olefinic protons.[1][2][4]
  - Signal: Two doublets (

) in the aromatic/olefinic region (

    6.4 – 7.8 ppm).[1][2]
  - Logic: If these are missing or show cis-coupling (

    ), the sample is degraded or isomeric.[1][2][4]
- Acetate Methyls: **Taxinine B** typically has four acetate groups.

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- Signal: Four distinct singlets in the

  1.9 – 2.2 ppm region.

- The Taxane Core (H-5):
  - Signal: The proton at C-5 (under the cinnamoyl group) usually appears downfield (

    ~5.4-5.6 ppm) due to the esterification.[1][2][4]

Module 2: Purity Assessment (Quantification)[1][2][4]

Objective: Determine the absolute purity of the sample, separating it from closely related congeners (e.g., Taxinine A, Taxinine J).

Protocol: Dual-Wavelength HPLC-DAD

Why Dual Wavelength?

- 227 nm: Detects the taxadiene core (universal for taxoids).
- 280 nm: Detects the cinnamoyl chromophore.
- Self-Validation: The ratio of Area(280)/Area(227) should be constant across the peak. If the ratio changes from the leading to the trailing edge, you have a co-eluting impurity.

Chromatographic Conditions:

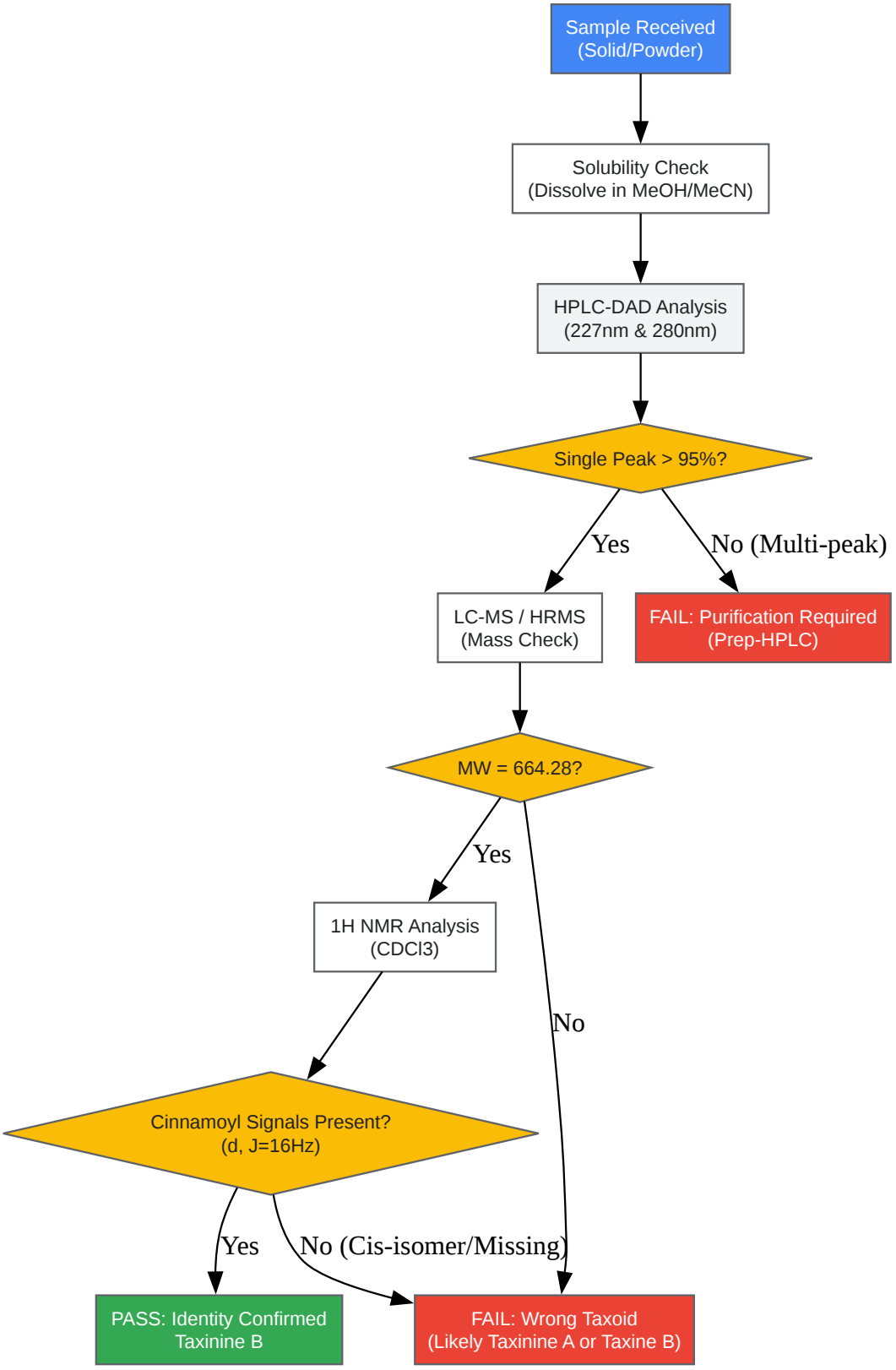
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Parameter	Setting
Column	C18 Reverse Phase (e.g., Waters Symmetry or Agilent Zorbax), 5 , 250 x 4.6 mm
Mobile Phase A	Water (0.1% Formic Acid)
Mobile Phase B	Acetonitrile (MeCN)
Flow Rate	1.0 mL/min
Gradient	0-5 min: 40% B (Isocratic) 5-35 min: 40% 80% B (Linear) 35-40 min: 80% 100% B (Wash)
Temperature	30°C (Controlled)

Visualizing the Workflow

The following diagram outlines the logical flow for confirming your sample, including "fail states" where troubleshooting is required.

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Caption: Logical workflow for the stepwise validation of **Taxinine B**, prioritizing purity before structural confirmation to save NMR resources.

Module 3: Troubleshooting & FAQs

Q1: My HPLC peak shows tailing, making integration difficult.

Diagnosis: Taxoids are diterpenes that can interact with residual silanols on older C18 columns.
Solution:

- Acid Modifier: Ensure your water phase contains 0.1% Formic Acid or Phosphoric Acid (pH ~3.0). This suppresses silanol ionization.
- Column Choice: Switch to an "End-capped" C18 column (e.g., C18-TMS) which covers exposed silanol groups.[1][2][4]

Q2: I see a split peak in NMR (doublets becoming multiplets).

Diagnosis: This often indicates rotamers or degradation.

- Rotamers: Taxoids with bulky side chains can exhibit hindered rotation. Run the NMR at 50°C. If the peaks coalesce, it is a conformational issue (sample is pure).
- Degradation: If the peaks remain split at high temperature, your sample has likely undergone epimerization (common at C-7) or rearrangement (e.g., to a rearranged taxine skeleton).[1][2][4]

Q3: The Mass Spec shows a strong peak at 584 Da instead of 664 Da.

Diagnosis: You likely have Taxine B (the alkaloid), not **Taxinine B**.[2]

- Mechanism: Taxine B (

) has a molecular weight of ~583.[1][2]7. In positive mode,

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is ~584.8.[2]

- Action: Check the nitrogen rule. Perform a Dragendorff reagent test (TLC). If it turns orange, it contains nitrogen (Alkaloid) and is not **Taxinine B**.[1][2][4]

Q4: My sample absorbs at 227 nm but has no peak at 280 nm.

Diagnosis: Missing Cinnamoyl Group.

- Explanation: The cinnamoyl ester is the primary chromophore at 280 nm. If this is absent, you may have isolated a de-cinnamoyl derivative (e.g., Taxinine A or a deacetylated core).[1][2][4]
- Action: Reject the sample as **Taxinine B**.

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